

# Application Notes: 3-Phenylpropanal as a Versatile Precursor in Organic Synthesis

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## Compound of Interest

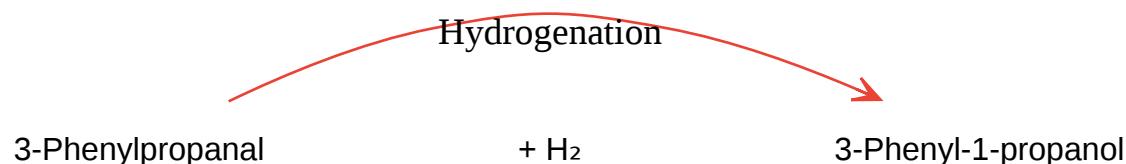
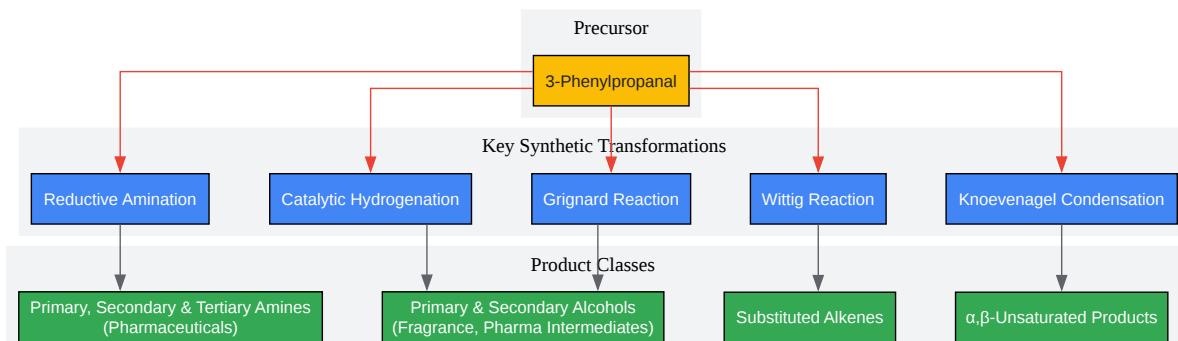
Compound Name: *3-Phenylpropanal*

Cat. No.: B7769412

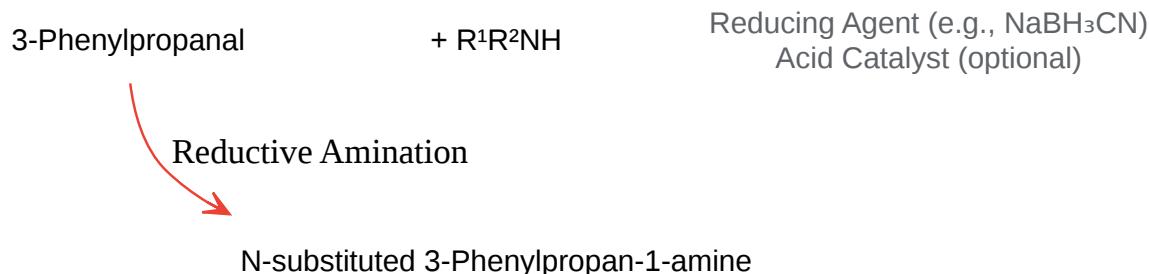
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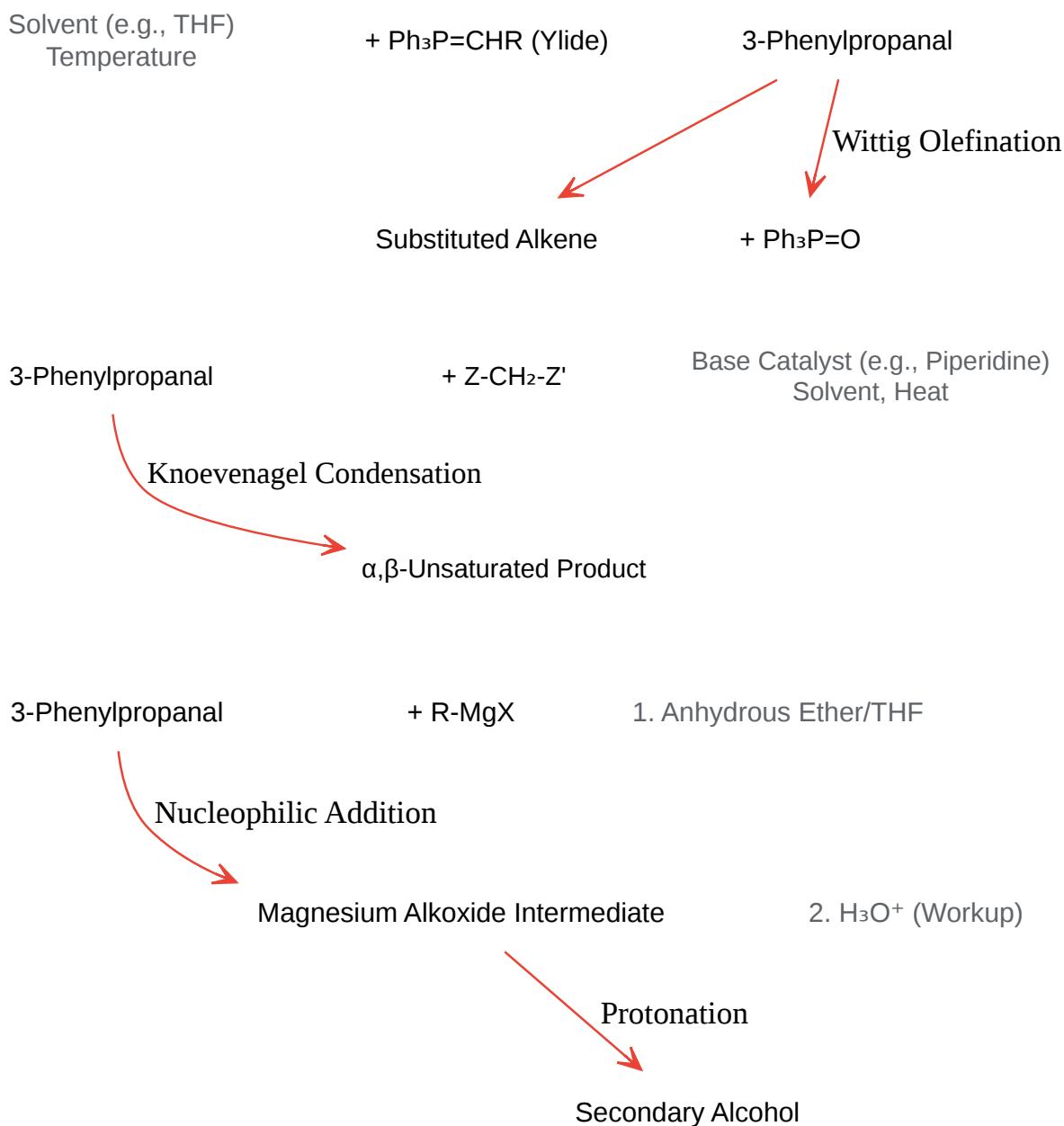
## Introduction

**3-Phenylpropanal**, also known as hydrocinnamaldehyde, is an aromatic aldehyde with the chemical formula C<sub>9</sub>H<sub>10</sub>O.<sup>[1]</sup> It is a valuable precursor in organic synthesis due to the reactivity of its aldehyde functional group. Found naturally in plants like cinnamon, it is widely utilized as a key building block in the fragrance, flavor, and pharmaceutical industries.<sup>[1][2]</sup> Its characteristic green, floral, and melon-like scent also makes it a significant ingredient in perfumery.<sup>[2][3]</sup> This document provides detailed application notes and experimental protocols for several key synthetic transformations using **3-phenylpropanal**, intended for researchers, scientists, and professionals in drug development.



Catalyst (e.g., Raney Ni, Pt/C)  
Solvent, Temp, Pressure



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## References

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